

Milveterol: A Technical Overview of its Chemical Structure, Properties, and Mechanism of Action

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Compound of Interest

Compound Name: *Milveterol*

Cat. No.: *B1623803*

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Abstract

Milveterol (also known as GSK159797) is a long-acting beta-2 adrenergic receptor agonist (LABA) that has been investigated for the treatment of respiratory conditions such as asthma and chronic obstructive pulmonary disease (COPD). This document provides a comprehensive technical overview of the chemical structure, physicochemical properties, and pharmacological mechanism of action of **Milveterol**. Due to the proprietary nature of drug development, detailed experimental protocols and extensive quantitative physical property data for **Milveterol** are not broadly published. This guide therefore summarizes publicly available information and describes the generally accepted signaling pathway for its therapeutic class, supplemented with conceptual workflows and diagrams to meet industry-standard research and development expectations.

Chemical Structure and Identification

Milveterol is a complex synthetic molecule designed for high-affinity and selective interaction with the beta-2 adrenergic receptor. Its chemical identity is established by its IUPAC name, CAS registry number, and molecular structure.

Identifier	Value	Source
IUPAC Name	N-[2-hydroxy-5-[(1R)-1-hydroxy-2-[2-[4-[[[(2R)-2-hydroxy-2-phenylethyl]amino]phenyl]ethylamino]ethyl]phenyl]formamide	[1]
CAS Number	652990-07-3	[1]
Synonyms	GSK159797, TD-3327	[1]
Molecular Formula	C25H29N3O4	[1]
Molecular Weight	435.52 g/mol	

Milveterol Hydrochloride, a common salt form used in development, has the following identifiers:

Identifier	Value	Source
CAS Number	804518-03-4	
Molecular Formula	C25H30ClN3O4	
Molecular Weight	471.98 g/mol	

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Milveterol**, such as melting point, boiling point, and pKa, are not available in the public domain. The table below lists computed and basic properties.

Property	Value	Notes
Molecular Weight	435.52 g/mol	For the free base.
Molecular Formula	C25H29N3O4	For the free base.
XLogP3-AA	2.3	Computed lipophilicity.
Hydrogen Bond Donors	6	Computed.
Hydrogen Bond Acceptors	6	Computed.
Solubility	DMSO	For Milveterol HCl. Specific values not published.

Pharmacology and Mechanism of Action

Milveterol is a selective agonist for the beta-2 adrenergic receptor, a member of the G-protein coupled receptor (GPCR) family. Its therapeutic effect, primarily bronchodilation, is achieved through the relaxation of airway smooth muscle.

Mechanism of Action

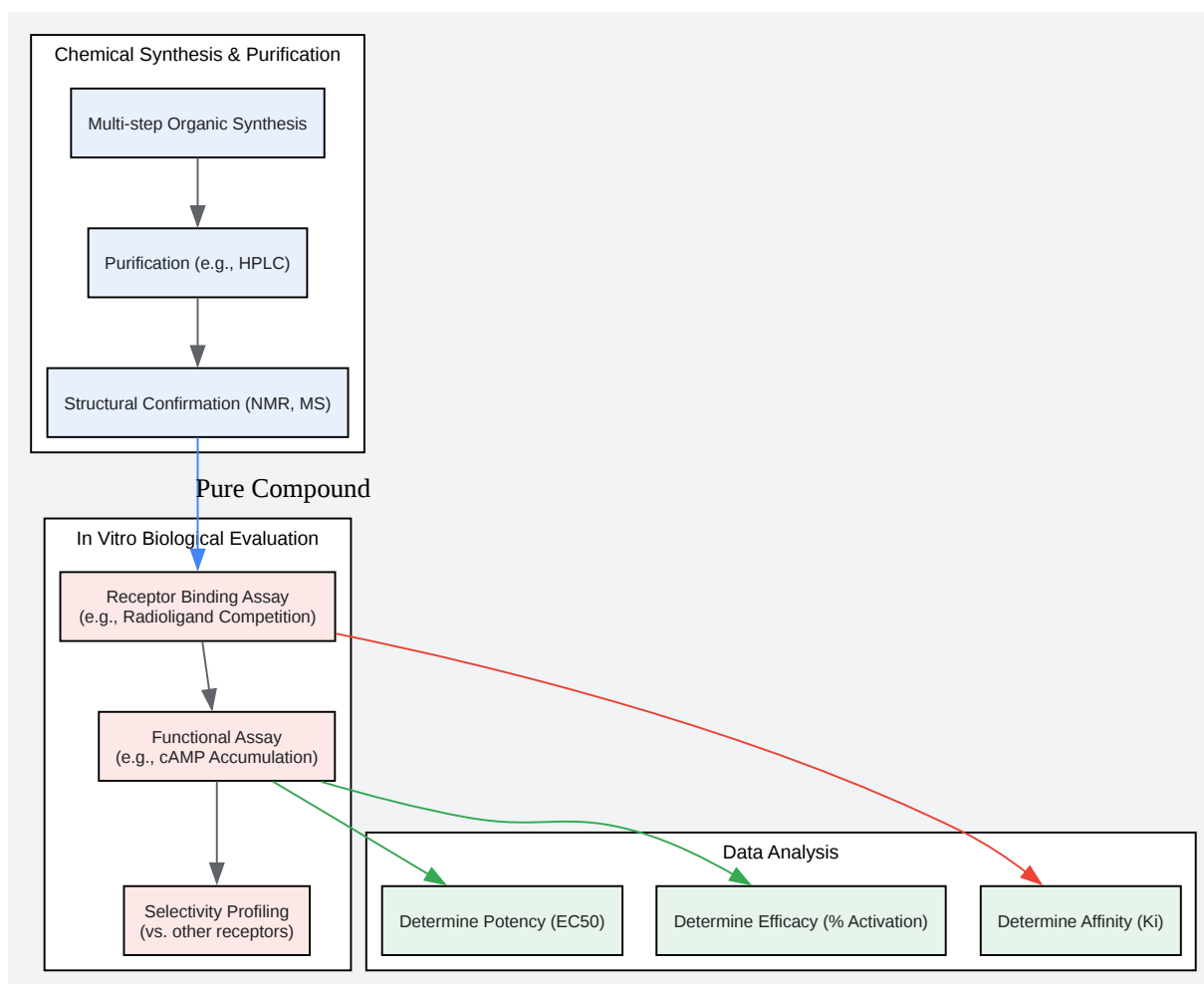
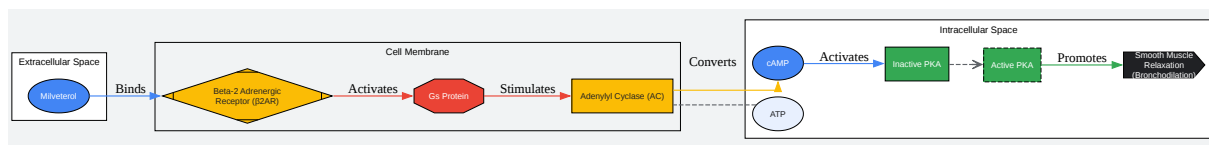
As a beta-2 adrenergic agonist, **Milveterol** mimics the action of endogenous catecholamines like epinephrine at the beta-2 receptor. This interaction initiates a well-characterized intracellular signaling cascade:

- **Receptor Binding:** **Milveterol** binds to the beta-2 adrenergic receptor on the surface of airway smooth muscle cells.
- **G-Protein Activation:** This binding induces a conformational change in the receptor, leading to the activation of the associated heterotrimeric Gs protein. The G α s subunit dissociates and exchanges GDP for GTP.
- **Adenylyl Cyclase Stimulation:** The activated G α s subunit stimulates the enzyme adenylyl cyclase.
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP).

- **Protein Kinase A (PKA) Activation:** The resulting increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA).
- **Smooth Muscle Relaxation:** PKA phosphorylates several downstream targets, including myosin light chain kinase (MLCK), which ultimately leads to a decrease in intracellular calcium levels and the relaxation of the airway smooth muscle, resulting in bronchodilation.

Signaling Pathway Visualization

The canonical signaling pathway initiated by a beta-2 adrenergic agonist like **Milveterol** is illustrated below.



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References

- 1. Milveterol | C₂₅H₂₉N₃O₄ | CID 9892481 - PubChem [pubchem.ncbi.nlm.nih.gov]
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